

Selectivity of [3,3]-Sigmatropic Rearrangement for 2,4-Dimethyl Substituted Systems

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Compound of Interest

Compound Name: *O*-(2,4-Dimethylphenyl)hydroxylamine Hydrochloride

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

The construction of acyclic hydrocarbon chains with precise methyl substitution patterns—specifically vicinal (2,3-dimethyl) and distal (1,3-relationship, i.e., 2,4-dimethyl) motifs—is a cornerstone of polyketide and terpene synthesis. The [3,3]-sigmatropic rearrangement (Claisen and Cope variants) offers the most robust platform for establishing these stereocenters with high predictability.

This guide compares the performance of Ireland-Claisen, Johnson-Claisen, and Eschenmoser-Claisen protocols.^[1] While the Ireland-Claisen is the gold standard for generating 2,3-dimethyl systems with high diastereocontrol (via enolate geometry), the synthesis of 2,4-dimethyl systems often relies on substrate control (e.g., methallyl precursors) where the challenge shifts from relative diastereoselectivity to enantioselective catalysis or auxiliary control.

Mechanistic Basis of Selectivity

The high fidelity of [3,3]-sigmatropic rearrangements stems from the highly ordered chair-like transition state (TS).

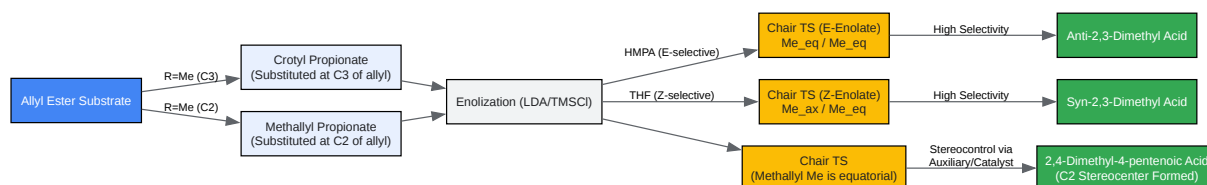
The Chair Transition State

In the rearrangement of an allyl vinyl ether (or analogous 1,5-diene), the system adopts a chair conformation to minimize steric strain. Substituents prefer equatorial positions to avoid 1,3-diaxial interactions.

- For 2,3-Dimethyl Systems (Vicinal): The stereochemical outcome (syn vs. anti) is strictly determined by the geometry of the vinyl ether double bond (
 vs.
) and the allyl double bond (
 vs.
). In the Ireland-Claisen, the ester enolate geometry (
 -enolate vs.
 -enolate) directly dictates the product diastereomer.
- For 2,4-Dimethyl Systems (Distal): These typically arise from methallyl substrates. The "2-methyl" comes from the alpha-substituent of the carbonyl precursor, and the "4-methyl" originates from the 2-position of the allylic ether. Here, the new C-C bond forms at a terminal methylene (usually), rendering the C4 position achiral (unless internal). The selectivity challenge is controlling the C2 stereocenter relative to existing chirality.

Visualization: Transition State Topography

The following diagram illustrates the divergent pathways for 2,3- and 2,4-dimethyl systems via the Ireland-Claisen manifold.



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Caption: Divergent stereochemical outcomes based on substrate substitution pattern. Crotyl substrates yield vicinal stereocenters; methallyl substrates yield distal 1,3-substitution.

Comparative Analysis of Methodologies

Method 1: Ireland-Claisen Rearrangement

The Ireland-Claisen is the preferred method for drug development applications due to its mild conditions (-78 °C to RT) and tunable stereoselectivity.

- Mechanism: Ester

Silyl Ketene Acetal

-unsaturated acid.^[2]

- Selectivity Control:

- Solvent Effects: In THF, LDA forms the

-enolate (kinetic, leads to anti product for crotyl systems). Addition of HMPA/DMPU promotes the

-enolate (thermodynamic, leads to syn product).

- 2,4-Dimethyl Specifics: For methallyl propionate, enolate geometry does not affect relative diastereoselectivity (since C4 is achiral), but it does affect the absolute configuration if a chiral auxiliary is attached to the ester.

Method 2: Johnson-Claisen (Orthoester)

Ideal for large-scale preparation of simple 2,4-dimethyl systems where high diastereomeric purity is less critical or established later.

- Mechanism: Allylic alcohol + Orthoester

Ketene acetal

-unsaturated ester.

- Pros: One-pot, scalable, cheap reagents.
- Cons: High temperature (~140 °C), lower stereocontrol compared to Ireland-Claisen.

Performance Comparison Table

Feature	Ireland-Claisen	Johnson-Claisen	Eschenmoser-Claisen
Reagent	LDA, TMSCl, Ester	Triethyl orthoacetate/propionate	DMA-dimethyl acetal
Temperature	-78 °C to RT	100–150 °C	100–150 °C
Product	Carboxylic Acid	Ethyl Ester	Amide
2,3-Selectivity	Excellent (Tunable syn/anti)	Moderate (favor anti)	Moderate (favor anti)
2,4-Synthesis	High (Good for complex fragments)	Good (Scalable for simple chains)	Good
Atom Economy	Moderate (Silyl waste)	High (EtOH byproduct)	Moderate

Experimental Protocols (Self-Validating)

Protocol A: Ireland-Claisen Synthesis of 2,4-Dimethyl-4-pentenoic Acid

Target: Synthesis of a distal dimethyl building block. Substrate: Methallyl propionate (Propanoic acid, 2-methyl-2-propen-1-yl ester).

Reagents:

- Methallyl propionate (1.0 equiv)
- LDA (Lithium Diisopropylamide) (1.1 equiv)
- TMSCl (Trimethylsilyl chloride) (1.2 equiv)
- THF (anhydrous)[3]
- HCl (1M, for hydrolysis)[3]

Step-by-Step Workflow:

- Enolization: Cool a solution of LDA (freshly prepared) in THF to -78 °C under Argon.
- Addition: Dropwise add methallyl propionate. Stir for 30 min at -78 °C. Checkpoint: Solution should remain clear/yellow; turbidity implies moisture.
- Trapping: Add TMSCl (freshly distilled) dropwise. Stir for 5 min at -78 °C, then allow to warm to RT over 1 hour.
 - Validation: Aliquot NMR of the reaction mixture (in C6D6) should show the silyl ketene acetal peaks (shift of vinyl protons).
- Rearrangement: Heat the silyl ketene acetal solution to reflux (65 °C) for 2–4 hours (or stir overnight at RT if substrate allows).
- Hydrolysis: Cool to 0 °C. Add 1M HCl and stir vigorously for 30 min to hydrolyze the silyl ester.
- Workup: Extract with Et2O, wash with brine, dry over MgSO4.
- Purification: Acid-base extraction yields pure carboxylic acid without chromatography.

Expected Result: >85% yield of 2,4-dimethyl-4-pentenoic acid.

Protocol B: Stereoselective Synthesis of anti-2,3-Dimethyl Systems

Substrate:

-Crotyl Propionate.

- Z-Enolate Formation (for syn): Use THF + 23% HMPA (or DMPU) at -78 °C before adding TMSCl.
- E-Enolate Formation (for anti): Use pure THF at -78 °C.
- Rearrangement: Follow the standard warming/reflux protocol.
- Data Validation:
 - Anti product
coupling constant
10-11 Hz.
 - Syn product
coupling constant
4-5 Hz.

References

- Ireland, R. E., & Mueller, R. H. (1972).^[2] The Claisen rearrangement of allyl esters.^{[1][2][4][5][6][7]} Journal of the American Chemical Society, 94(16), 5897–5898. [Link](#)^[2]
- Pereira, S., & Srebnik, M. (1993). The Ireland-Claisen rearrangement.^{[1][2][6][8][9][10]} Aldrichimica Acta, 26(1), 17-29.

- Castro, A. M. M. (2004).[9] Claisen Rearrangement over the Past Nine Decades. Chemical Reviews, 104(6), 2939–3002. [Link](#)
- Chai, Y., Hong, S. P., Lindsay, H. A., McFarland, C., & McIntosh, M. C. (2002). New aspects of the Ireland and related Claisen rearrangements. Tetrahedron, 58(15), 2905-2928. [Link](#)
- Tsunoda, T., Sakai, M., Sasaki, O., Sako, Y., Hokei, Y., & Ito, S. (1992). Asymmetric Ireland-Claisen rearrangement of chiral ester enolates. Tetrahedron Letters, 33(13), 1651-1654.

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Sources

- [1. Claisen Rearrangement \[organic-chemistry.org\]](#)
- [2. Ireland-Claisen Rearrangement | Chem-Station Int. Ed. \[en.chem-station.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. redalyc.org \[redalyc.org\]](#)
- [5. Directing the Stereoselectivity of the Claisen Rearrangement to Form Cyclic Ketones with Full Substitution at the \$\alpha\$ -Positions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. home.sandiego.edu \[home.sandiego.edu\]](#)
- [9. Claisen Rearrangement | Chem-Station Int. Ed. \[en.chem-station.com\]](#)
- [10. The Ireland-Claisen rearrangement as a probe for the diastereoselectivity of nucleophilic attack on a double bond adjacent to a stereogenic centre carrying a silyl group - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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